

Research on Insecticidal Properties of 4(15),11-Oppositadien-1-ol Currently Limited

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Compound of Interest

Compound Name: 4(15),11-Oppositadien-1-ol

Cat. No.: B1159698

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A comprehensive review of available scientific literature reveals a significant gap in research regarding the efficacy of the sesquiterpenoid **4(15),11-Oppositadien-1-ol** as an insecticide against various insect species. While the compound has been identified and isolated, notably from the roots of *Helan aromatica* (also known as *Aglaia odorata*), dedicated studies evaluating its specific insecticidal or repellent properties are not presently available in published research. [1]

Consequently, the creation of a detailed comparison guide, including quantitative data on its performance against other insecticides, specific experimental protocols for its bioassays, and diagrams of its potential signaling pathways, cannot be fulfilled at this time. Such a guide requires a foundation of experimental data that does not yet appear to exist in the scientific domain.

While research into the insecticidal activities of essential oils from various plant species, including those from the *Bursera* genus, is ongoing, these studies focus on the complex mixtures of compounds within the oils rather than the specific effects of isolated sesquiterpenoids like **4(15),11-Oppositadien-1-ol**. [2][3][4][5] These essential oils often contain a diverse array of monoterpenoids and sesquiterpenoids, and their overall bioactivity is the result of the synergistic or antagonistic effects of these components.

For researchers, scientists, and drug development professionals interested in the potential of novel natural compounds for pest management, the lack of data on **4(15),11-Oppositadien-1-ol** may represent a promising area for future investigation. Foundational research would be

required to determine its spectrum of activity, potency, and mode of action against various insect pests. Such studies would involve initial screening through standard bioassays, followed by more in-depth investigations to elucidate its mechanism of action at the molecular level.

Until such research is conducted and published, a direct comparison of **4(15),11-Oppositadien-1-ol** with other insecticidal agents remains speculative. The scientific community awaits primary research to uncover the potential of this and many other isolated natural compounds in the ongoing search for effective and environmentally benign pest control solutions.

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